

Application of 4-(3-Mercaptopropyl)phenol in Heavy Metal Ion Detection

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Compound of Interest

Compound Name: 4-(3-Mercaptopropyl)phenol

Cat. No.: B15311294

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Application Note AP-HM-001

Introduction

The detection of heavy metal ions in environmental and biological samples is of paramount importance due to their toxicity and potential for bioaccumulation. This application note describes a proposed method for the colorimetric detection of lead ions (Pb^{2+}) in aqueous solutions using **4-(3-Mercaptopropyl)phenol** as a functionalizing agent for gold nanoparticles (AuNPs). While direct experimental data for this specific compound is not available in the current literature, the proposed methodology is based on well-established principles of nanoparticle-based colorimetric sensing and the known chemical properties of thiol and phenol groups.

The thiol group of **4-(3-Mercaptopropyl)phenol** allows for its robust self-assembly onto the surface of gold nanoparticles, creating a stable functionalized probe. The phenol group is hypothesized to act as a recognition element for lead ions. The interaction between the phenol group and Pb^{2+} is expected to induce the aggregation of the functionalized AuNPs, leading to a distinct color change of the solution from red to blue. This colorimetric response can be observed with the naked eye and quantified using UV-Vis spectroscopy, providing a simple, rapid, and sensitive method for Pb^{2+} detection.

Principle of Detection

The detection mechanism is based on the aggregation of **4-(3-Mercaptopropyl)phenol**-functionalized gold nanoparticles (4-MPP-AuNPs) in the presence of Pb^{2+} ions. In the absence of Pb^{2+} , the 4-MPP-AuNPs are well-dispersed in solution, exhibiting a characteristic surface plasmon resonance (SPR) peak at approximately 520 nm, which corresponds to a red color. The phenol groups on the surface of the AuNPs are available for interaction.

Upon the addition of Pb^{2+} , it is proposed that the lead ions coordinate with the hydroxyl groups of the phenol moieties on neighboring nanoparticles. This cross-linking interaction leads to the aggregation of the 4-MPP-AuNPs. The aggregation of nanoparticles causes a red-shift in the SPR peak and a visible color change from red to purple or blue, which can be correlated to the concentration of Pb^{2+} in the sample.

Quantitative Data Summary

The following table summarizes the expected performance of the proposed **4-(3-Mercaptopropyl)phenol**-based colorimetric sensor for the detection of Pb^{2+} . The data is extrapolated from studies on similar thiol-functionalized gold nanoparticle systems for heavy metal detection.

Parameter	Expected Value
Target Analyte	Lead (Pb^{2+})
Detection Method	Colorimetric (UV-Vis Spectroscopy)
Linear Range	1 μM - 50 μM
Limit of Detection (LOD)	~0.5 μM
Response Time	< 10 minutes
Optimal pH	5.0 - 6.0
Selectivity	High for Pb^{2+} over other common cations (e.g., Na^+ , K^+ , Ca^{2+} , Mg^{2+}). Potential interference from other heavy metal ions like Hg^{2+} and Cd^{2+} should be evaluated.

Experimental Protocols

1. Synthesis of Gold Nanoparticles (AuNPs)

This protocol describes the synthesis of approximately 13 nm AuNPs using the citrate reduction method.^{[1][2][3][4]}

- Reagents:
 - Tetrachloroauric(III) acid (HAuCl₄) solution (1 mM)
 - Trisodium citrate (Na₃C₆H₅O₇) solution (38.8 mM)
 - Deionized (DI) water
- Procedure:
 - Bring 100 mL of 1 mM HAuCl₄ solution to a rolling boil in a clean Erlenmeyer flask with vigorous stirring.
 - Rapidly add 10 mL of 38.8 mM trisodium citrate solution to the boiling HAuCl₄ solution.
 - The solution color will change from pale yellow to colorless, then to gray, and finally to a deep red, indicating the formation of AuNPs.
 - Continue boiling and stirring for an additional 15 minutes.
 - Remove the flask from the heat and allow it to cool to room temperature with continuous stirring.
 - Store the AuNP solution at 4°C.

2. Functionalization of AuNPs with **4-(3-Mercaptopropyl)phenol** (4-MPP)

- Reagents:
 - Synthesized AuNP solution
 - **4-(3-Mercaptopropyl)phenol** (4-MPP)
 - Ethanol

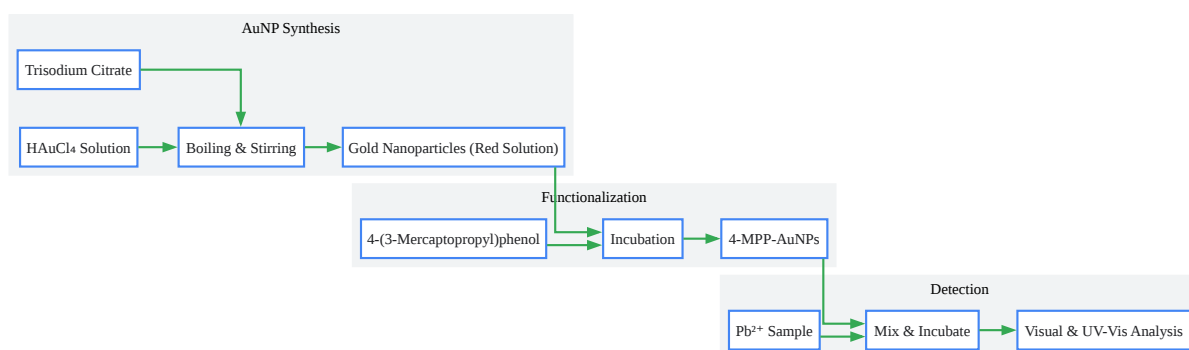
- Procedure:
 - Prepare a 10 mM stock solution of 4-MPP in ethanol.
 - To 10 mL of the synthesized AuNP solution, add 100 μ L of the 10 mM 4-MPP stock solution with gentle stirring.
 - Allow the solution to react for at least 12 hours at room temperature to ensure the formation of a stable self-assembled monolayer on the AuNP surface.
 - Centrifuge the solution to remove excess 4-MPP. Resuspend the pellet of functionalized AuNPs (4-MPP-AuNPs) in DI water. Repeat this washing step twice.
 - The final 4-MPP-AuNP solution should be a clear red color.

3. Colorimetric Detection of Pb^{2+}

- Reagents:
 - 4-MPP-functionalized AuNP solution
 - Lead (II) nitrate ($\text{Pb}(\text{NO}_3)_2$) standard solutions of varying concentrations
 - DI water
- Procedure:
 - In a series of microcentrifuge tubes, add 500 μ L of the 4-MPP-AuNP solution.
 - To each tube, add 50 μ L of the Pb^{2+} standard solutions of different concentrations (e.g., ranging from 0.1 μ M to 100 μ M). For a blank, add 50 μ L of DI water.
 - Gently mix the solutions and incubate at room temperature for 10 minutes.
 - Visually observe the color change of the solutions.
 - For quantitative analysis, measure the UV-Vis absorption spectrum of each solution from 400 nm to 800 nm.

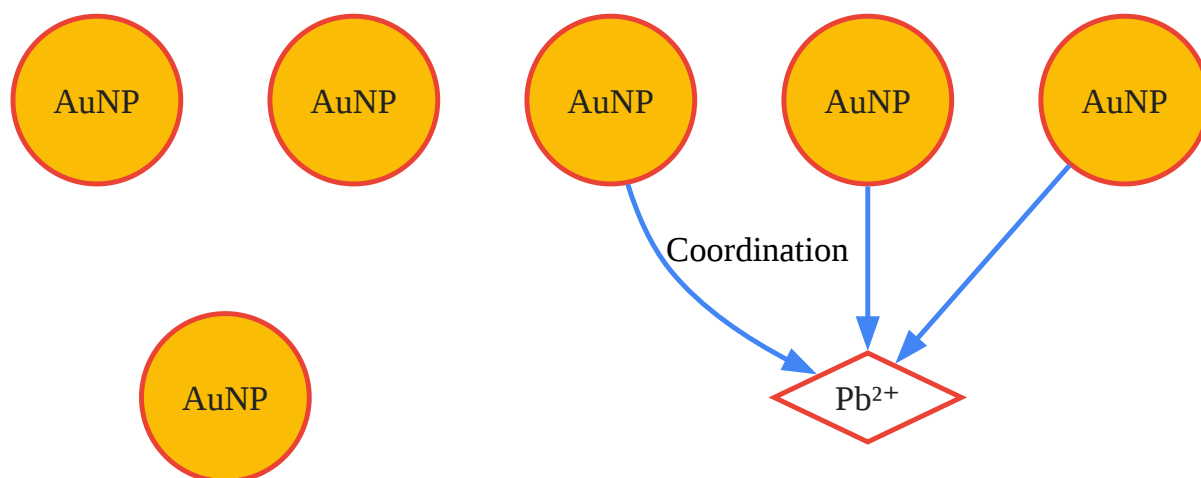
- A calibration curve can be constructed by plotting the ratio of the absorbance at the red-shifted wavelength (e.g., 650 nm) to the original SPR wavelength (e.g., 520 nm) against the concentration of Pb^{2+} .

Visualizations



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Caption: Experimental workflow for the synthesis and application of 4-MPP-AuNPs.



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Caption: Proposed mechanism of Pb²⁺ detection leading to nanoparticle aggregation.

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